

G140: A Technical Guide to its Mechanism as a cGAS Inhibitor

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Compound of Interest

Compound Name: G140

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This technical guide provides a comprehensive overview of the core mechanism of action of **G140**, a potent and selective small-molecule inhibitor of human cyclic GMP-AMP synthase (cGAS). The cGAS-STING (Stimulator of Interferon Genes) signaling pathway is a critical component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a key indicator of pathogenic invasion and cellular damage. Dysregulation of this pathway is implicated in a variety of autoimmune and inflammatory diseases, making cGAS a prime therapeutic target.

Core Mechanism of Action: Competitive Inhibition

G140 functions as a competitive inhibitor of human cGAS.^{[1][2]} Its primary mechanism involves binding to the catalytic pocket of the cGAS enzyme.^{[1][2]} This catalytic site is where the substrates, adenosine triphosphate (ATP) and guanosine triphosphate (GTP), would normally bind to be synthesized into the second messenger 2'3'-cyclic GMP-AMP (cGAMP).^[1] By occupying this active site, **G140** physically obstructs the entry of ATP and GTP, thereby preventing the synthesis of cGAMP and halting the downstream inflammatory signaling cascade.^[1]

Co-crystallization studies of closely related compounds have elucidated that inhibitors of this chemotype occupy the catalytic pocket.^{[1][2]} Further mechanistic insights have revealed a mixed mode of inhibition for this class of compounds; they are ATP-uncompetitive and GTP-competitive.^[3] This suggests that these inhibitors bind to the cGAS-ATP complex and compete

with GTP for binding to the active site, contributing to their potent and specific inhibition of human cGAS.[3]

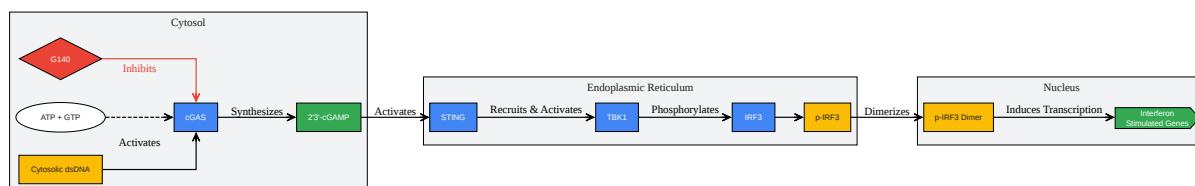
Quantitative Data Summary

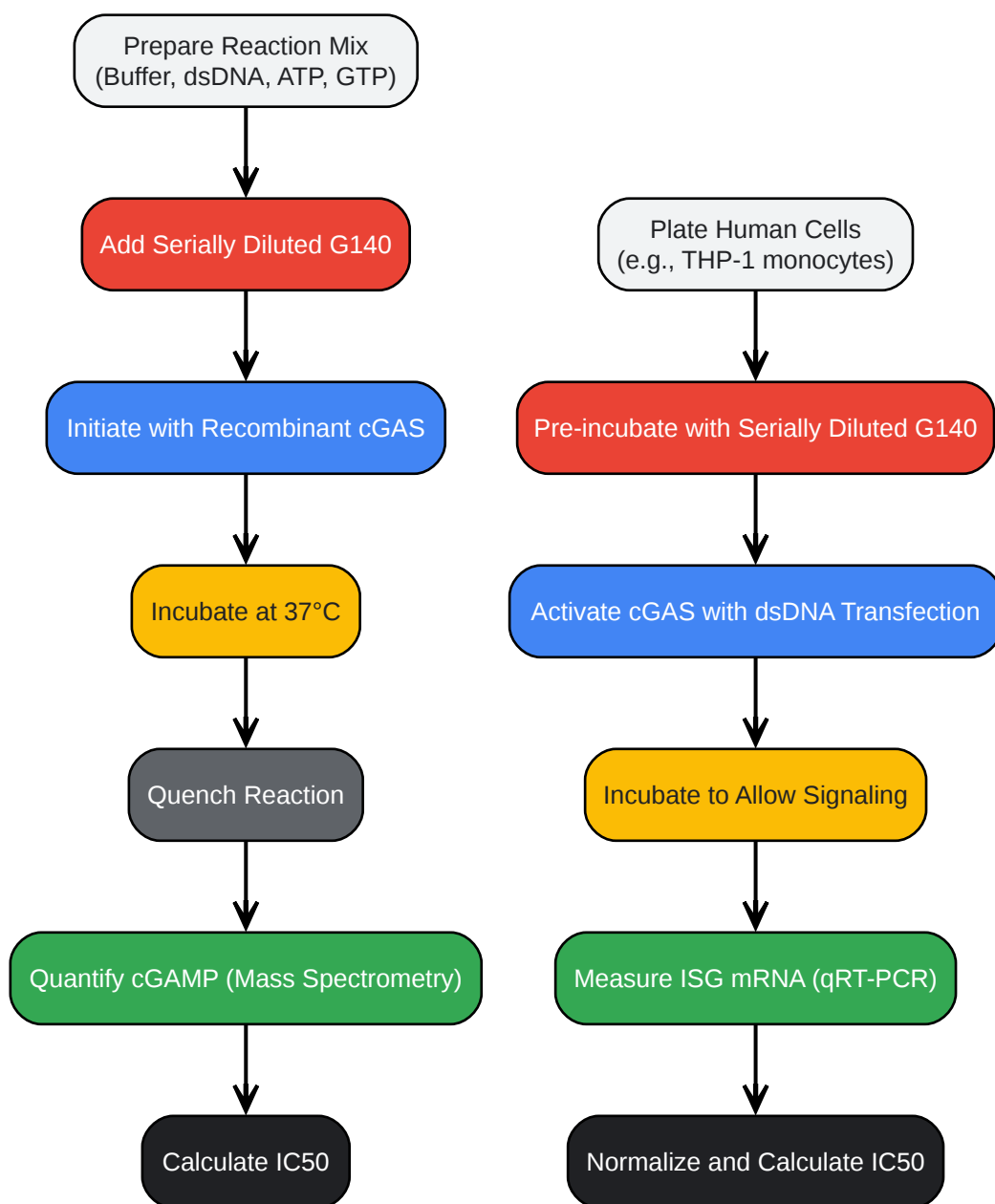
G140 exhibits high potency against human cGAS (h-cGAS) with notable selectivity over its murine counterpart (m-cGAS).[1][4] The following table summarizes the key quantitative data for **G140**.

Assay Type	Target/Cell Line	IC50 Value
Biochemical Assay	Human cGAS (h-cGAS)	14.0 nM[1][4][5]
Biochemical Assay	Mouse cGAS (m-cGAS)	442 nM[1][4][5]
Cellular Assay (IFNB1 mRNA)	Human THP-1 Monocytes	1.70 µM[1][4][5]
Cellular Assay (NF-κB reporter)	Human THP-1 Monocytes	1.36 µM[5][6]
Cellular Assay	Human Primary Macrophages	0.86 µM[1][4]

Signaling Pathway and Inhibition

The following diagram illustrates the cGAS-STING signaling pathway and the point of intervention by **G140**.





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References

- 1. benchchem.com [benchchem.com]
- 2. invivogen.com [invivogen.com]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. benchchem.com [benchchem.com]
- 6. Development of human cGAS-specific small-molecule inhibitors for repression of dsDNA-triggered interferon expression - PMC [pmc.ncbi.nlm.nih.gov]
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